

Introduction: Understanding 6-Bromo-3-hydroxypicolinic Acid

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Compound of Interest

Compound Name: 6-Bromo-3-hydroxypicolinic acid

CAS No.: 321596-58-1

Cat. No.: B1343913

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6-Bromo-3-hydroxypicolinic acid is a pyridine-based organic compound with significant utility in medicinal chemistry and drug discovery.^[1] Its structure, featuring a pyridine ring substituted with bromine, hydroxyl, and carboxylic acid groups, makes it a valuable intermediate for synthesizing complex molecules, including selective inhibitors for targets like the Fat Mass and Obesity-associated protein (FTO).^[1] The presence of multiple functional groups allows for diverse chemical modifications, rendering it a versatile scaffold for building libraries of bioactive compounds.^[1]

However, the same reactivity that makes this compound a valuable research tool necessitates a thorough understanding of its chemical properties and potential hazards to ensure its safe handling in a laboratory environment. This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses essential for researchers working with this substance.

Chemical and Physical Properties

A foundational aspect of safe handling is understanding the substance's intrinsic properties. **6-Bromo-3-hydroxypicolinic acid** is a solid, typically appearing as a white to off-white powder.

[1] Its key identifiers and physicochemical properties are summarized below.

Property	Value
IUPAC Name	6-bromo-3-hydroxypyridine-2-carboxylic acid[1]
CAS Number	321596-58-1[1]
Molecular Formula	C ₆ H ₄ BrNO ₃ [1]
Molecular Weight	218.01 g/mol [1]
Physical Form	Solid[1]
Boiling Point	485.7±45.0 °C (Predicted)[1]
Density	1.985±0.06 g/cm ³ (Predicted)[1]
pKa	2.32±0.25 (Predicted)[1]

Hazard Identification and Risk Assessment

While comprehensive toxicological data for **6-Bromo-3-hydroxypicolinic acid** is not fully available, information from structurally related compounds and supplier safety data sheets indicates that it should be handled as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Classifications:

- Skin Irritation (Category 2)[2]
- Serious Eye Irritation (Category 2/2A)[2]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System[2]

Hazard Statement	Description
H315	Causes skin irritation.[2]
H319	Causes serious eye irritation.[2]
H335	May cause respiratory irritation.[2]

The causality behind these hazards lies in the acidic nature of the carboxylic acid group and the potential reactivity of the brominated pyridine ring. Direct contact with skin or mucous membranes can lead to inflammation, redness, and pain.[2] Inhalation of the dust can irritate the entire respiratory tract.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. This involves a combination of engineering controls and appropriate PPE, forming a self-validating system of protection.

Engineering Controls

The primary engineering control for handling this powdered solid is to work within a certified chemical fume hood.[3][4] This prevents the inhalation of airborne dust particles and contains any potential spills. Facilities must also be equipped with easily accessible eyewash stations and safety showers.[2][5]

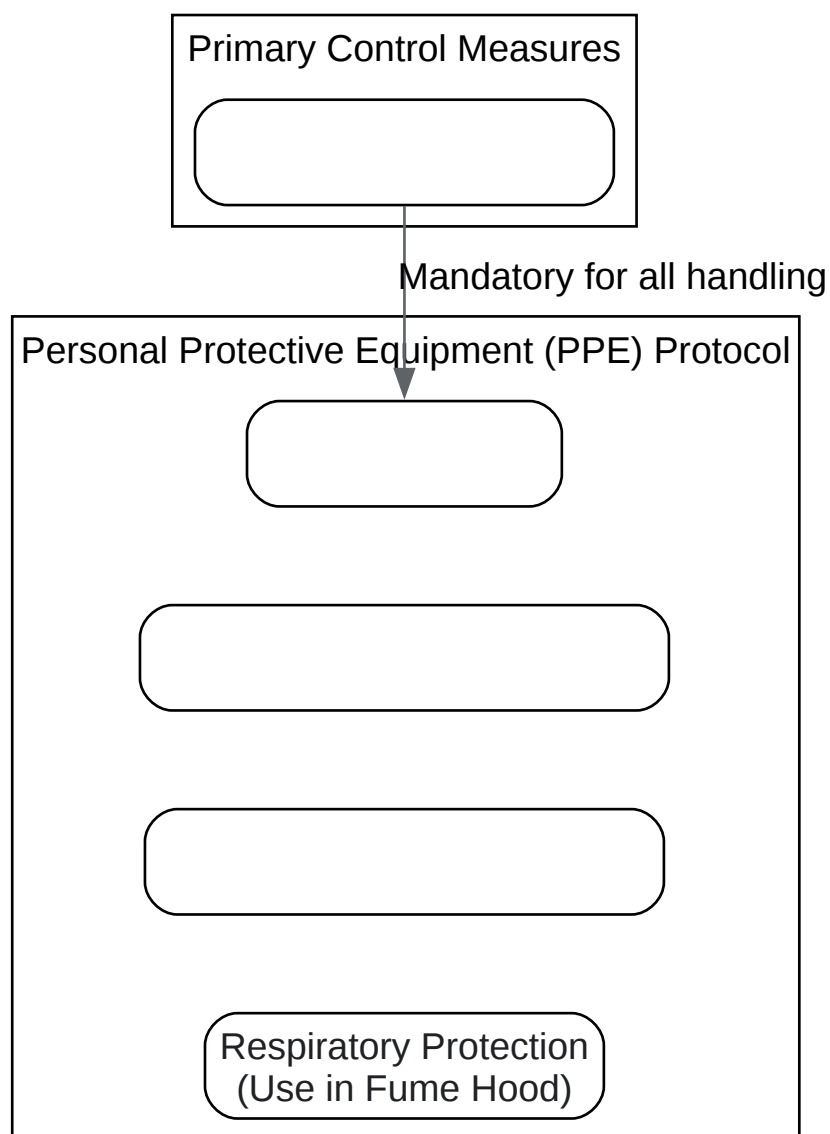
Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. The selection of PPE must be based on a thorough risk assessment of the procedures being performed.

- **Eye and Face Protection:** Chemical splash-resistant safety goggles with side protection are mandatory.[2] If there is a significant risk of splashing, a face shield should be worn in combination with goggles.[6]
- **Hand Protection:** Wear chemically resistant gloves.[2] The specific glove material should be chosen based on chemical compatibility and the duration of use. It is good practice to

double-glove if handling larger quantities or during procedures with a higher risk of contamination.^[7] Gloves should be inspected before use and changed immediately if contaminated or damaged.^[7]

- Skin and Body Protection: A laboratory coat is the minimum requirement.^[2] Protective clothing must be selected based on the potential for skin contact.^[2] Ensure that lab coats are fully buttoned and that closed-toed footwear is worn.^[2]
- Respiratory Protection: If work cannot be conducted in a fume hood and there is a risk of inhaling dust, a NIOSH-approved air-purifying respirator with an appropriate particulate filter (e.g., N95 or P100) must be used.^{[7][8]} All respirator use requires a formal respiratory protection program, including fit-testing and training, as mandated by OSHA.^{[7][9]}



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Caption: Core PPE and engineering controls for handling **6-Bromo-3-hydroxypicolinic acid**.

Safe Handling and Storage Protocols

Adherence to strict protocols during handling and storage is fundamental to preventing accidental exposure and maintaining chemical integrity.

Handling Protocol

- **Preparation:** Before handling, ensure the work area within the chemical fume hood is clean and uncluttered. Confirm that an appropriate spill kit and waste container are readily available.
- **Weighing:** When weighing the solid, use a draft shield or perform the task in a low-flow area of the fume hood to prevent dust from becoming airborne. Minimize the generation of dust by avoiding rapid movements and pouring from excessive heights.
- **Transfer:** Use a spatula or other appropriate tool to transfer the solid. Do not use compressed air to clean up residual powder.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment. Carefully remove PPE, avoiding self-contamination, and wash hands thoroughly with soap and water.[\[2\]](#)

Storage Protocol

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[5\]](#)
- **Incompatibilities:** Keep away from strong oxidizing agents and strong bases.[\[3\]](#)[\[4\]](#)
- **Security:** The substance should be stored in a locked cabinet or an area with restricted access to prevent unauthorized use.[\[2\]](#)

Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is crucial.

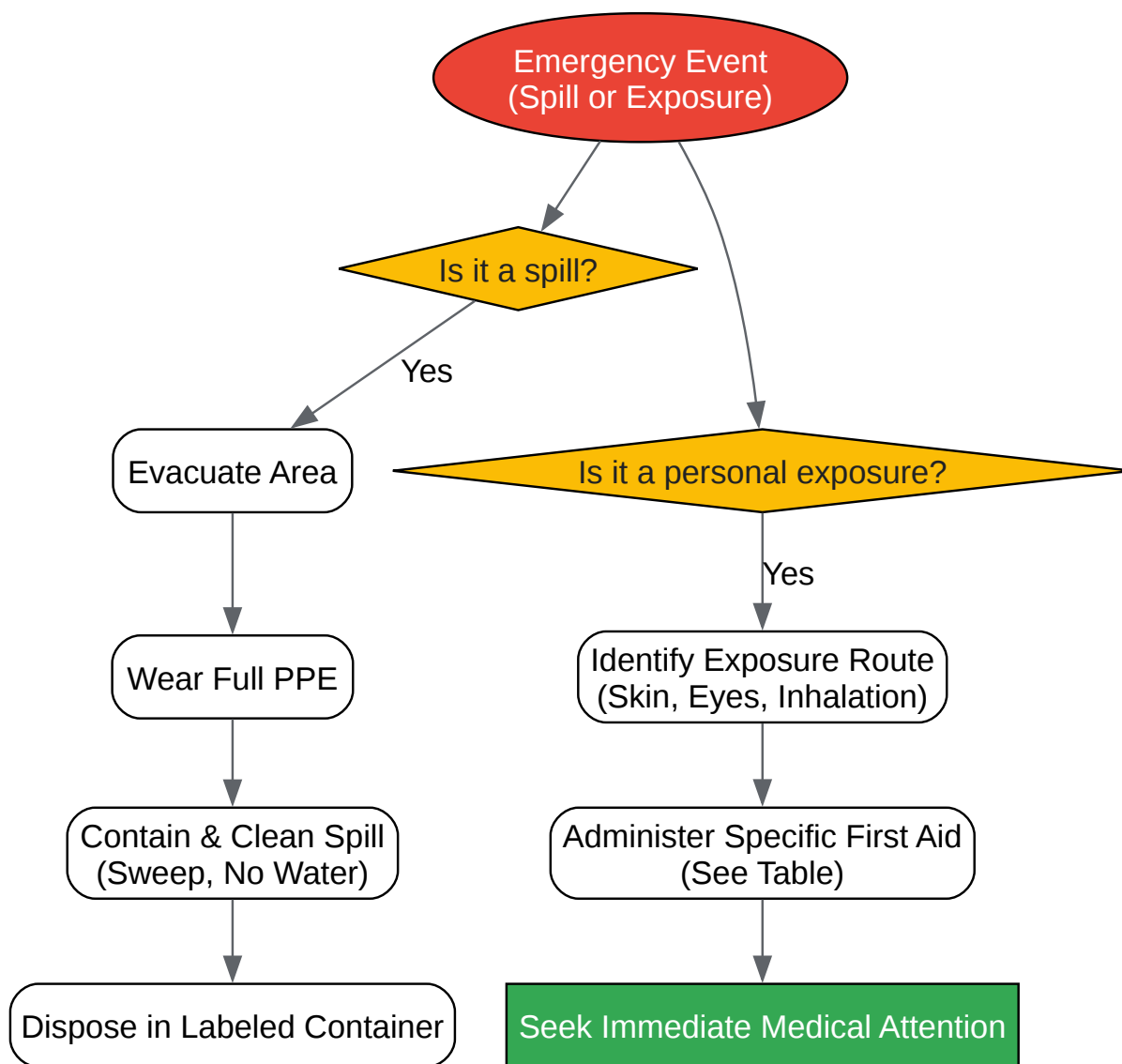
First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention. [2][10]
Skin Contact	Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, seek medical advice. Wash clothing before reuse.[2][10]
Eye Contact	Immediately flush the open eyes with large amounts of running water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2][11]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][12]

Accidental Release Measures

- Evacuate: Evacuate unprotected personnel from the area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Protect: Wear full PPE, including respiratory protection if necessary.
- Contain: Prevent further spillage. Avoid generating dust.
- Clean-up: Carefully sweep or vacuum the spilled solid into a suitable, labeled container for disposal.[2] Do not use water to clean up the spill as it may create a slurry that is more difficult to manage.

- Decontaminate: Clean the spill area thoroughly.



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Caption: Decision tree for emergency response to a spill or exposure event.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.^{[2][3]}

- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated through thermal decomposition.[2][5] Hazardous decomposition products include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen bromide.[2]
- **Protective Equipment:** Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

Stability and Reactivity

6-Bromo-3-hydroxypicolinic acid is stable under recommended storage conditions.[2][3]

However, certain conditions should be avoided:

- **Conditions to Avoid:** Dust generation, excess heat, and sources of ignition.[2][5]
- **Incompatible Materials:** Strong oxidizing agents and strong bases.[3][4]
- **Hazardous Decomposition:** Thermal decomposition can release toxic gases such as carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[2][4]

Waste Disposal

Disposal of **6-Bromo-3-hydroxypicolinic acid** and any contaminated materials must be conducted in accordance with all local, state, and federal regulations.[2] It should be treated as hazardous waste and disposed of through a licensed professional waste disposal service.[3]

Conclusion

6-Bromo-3-hydroxypicolinic acid is a compound of great interest to the scientific community. By approaching its use with a comprehensive understanding of its properties and potential hazards, researchers can effectively mitigate risks. The integration of robust engineering controls, diligent use of personal protective equipment, and strict adherence to safe handling protocols are paramount. This guide serves as a technical framework to empower researchers to work safely and confidently with this valuable chemical intermediate.

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